

Application Notes and Protocols: Intraperitoneal Injection of L-368,899 Hydrochloride

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Compound of Interest

Compound Name: L-368,899 hydrochloride

Cat. No.: B10768304

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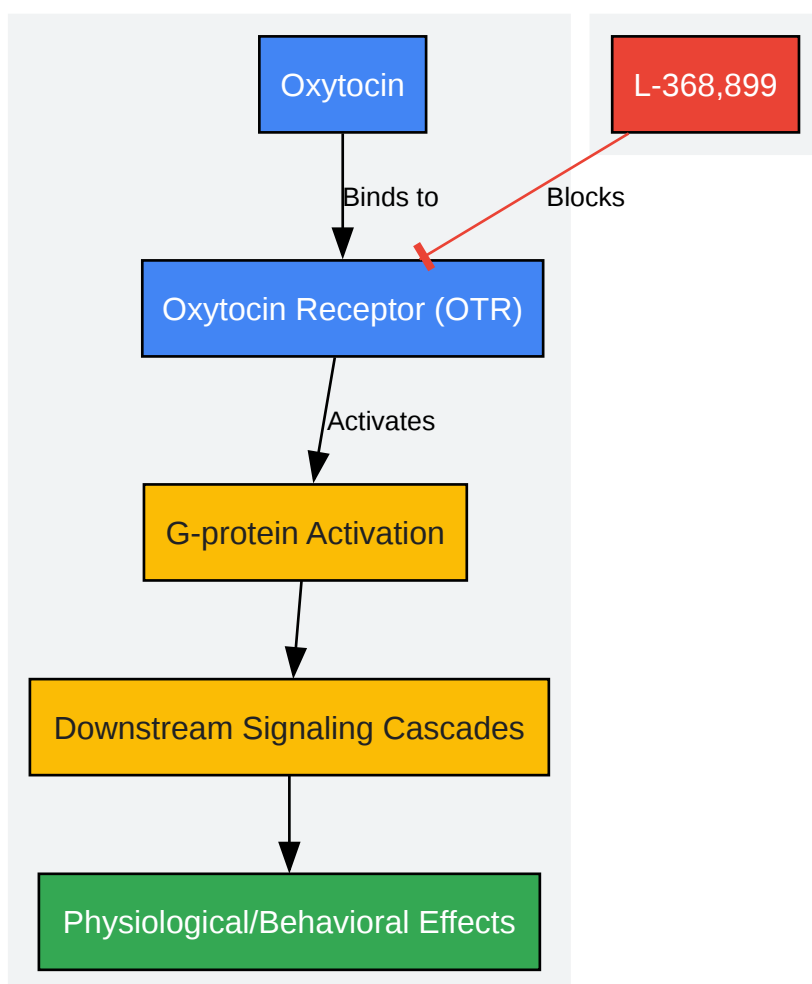
This document provides a comprehensive guide to the intraperitoneal (IP) injection of **L-368,899 hydrochloride**, a potent and selective non-peptide oxytocin receptor antagonist. The following protocols and data have been synthesized from published research to facilitate experimental consistency and success. L-368,899 is a valuable tool for investigating the role of the oxytocin system in various physiological and behavioral processes.^{[1][2]}

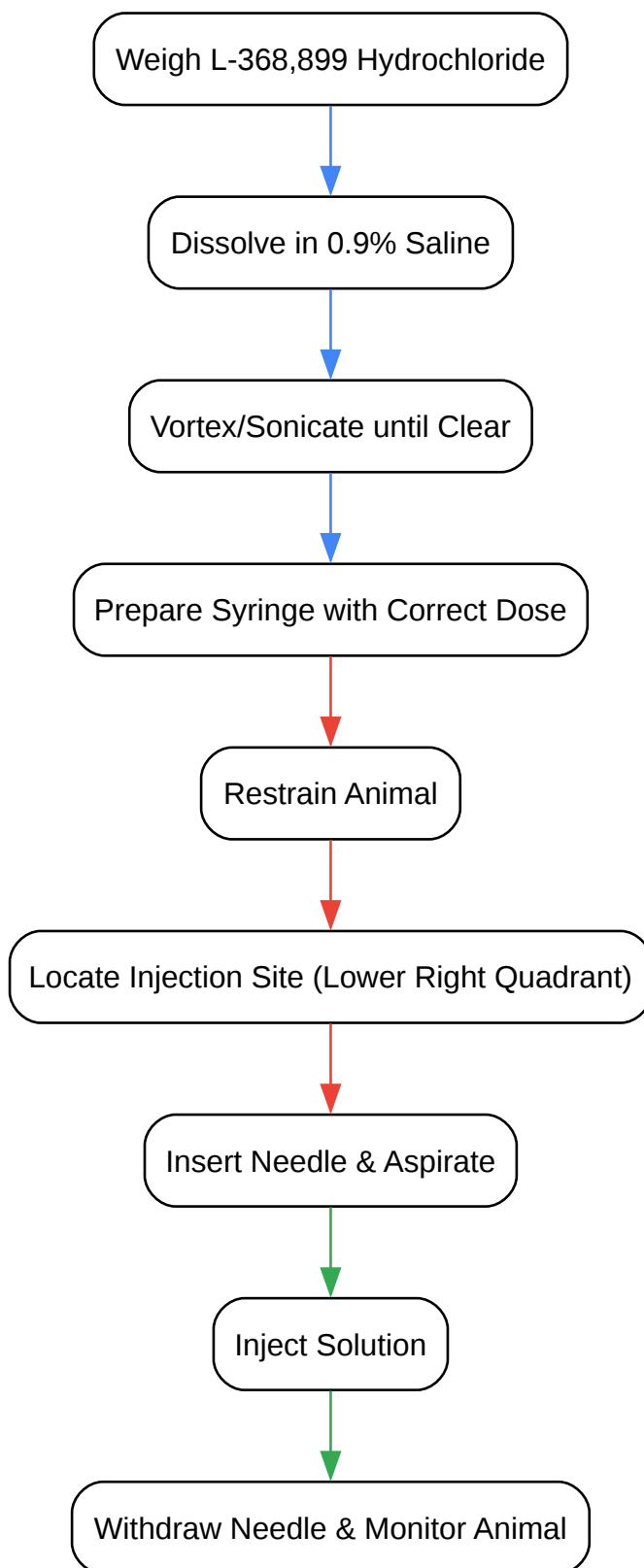
Quantitative Data Summary

For ease of comparison, the following table summarizes key quantitative data for the preparation and administration of **L-368,899 hydrochloride** for intraperitoneal injection in rodents.

Parameter	Value	Species	Notes	Source
Molecular Weight	627.68 g/mol	N/A	As hydrochloride salt	
Solubility (Water)	Up to 100 mM	N/A		
Solubility (DMSO)	Up to 100 mM	N/A		
Vehicle for Injection	0.9% Saline	Mice, Rats	Most common vehicle for IP injection.	[3][4][5]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	N/A	A suitable vehicle for compounds with lower aqueous solubility. Sonication is recommended for dissolution.	[6]	
Effective IP Dose Range	1 - 10 mg/kg	Mice		[3][4][5][7]
Injection Volume	< 10 mL/kg	Mice, Rats	Standard guideline for IP injections.	[8]
Administration Time (Pre-testing)	30 minutes	Mice	Injections were administered 30 minutes before behavioral testing.	[3]

Signaling Pathway of L-368,899 Hydrochloride





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